

GC-MS analysis of Cyclohexanediacetic acid

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Compound of Interest

Compound Name: Cyclohexanediacetic acid

CAS No.: 4355-11-7

Cat. No.: B195787

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An In-Depth Technical Guide to the Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of **Cyclohexanediacetic Acid**

Abstract

This comprehensive application note provides a detailed protocol and expert insights for the quantitative analysis of **Cyclohexanediacetic acid** (CHDA) using Gas Chromatography-Mass Spectrometry (GC-MS). **Cyclohexanediacetic acid**, particularly the 1,1-isomer (CAS 4355-11-7), is a critical intermediate in the synthesis of pharmaceuticals, such as Gabapentin.[1][2][3] Accurate quantification is essential for quality control, process optimization, and impurity profiling. Due to its dicarboxylic acid nature, CHDA exhibits low volatility and high polarity, making direct GC analysis challenging.[4][5] This guide details a robust derivatization-based workflow, explaining the scientific rationale behind each step to ensure methodological soundness and reproducibility for researchers, analytical chemists, and drug development professionals.

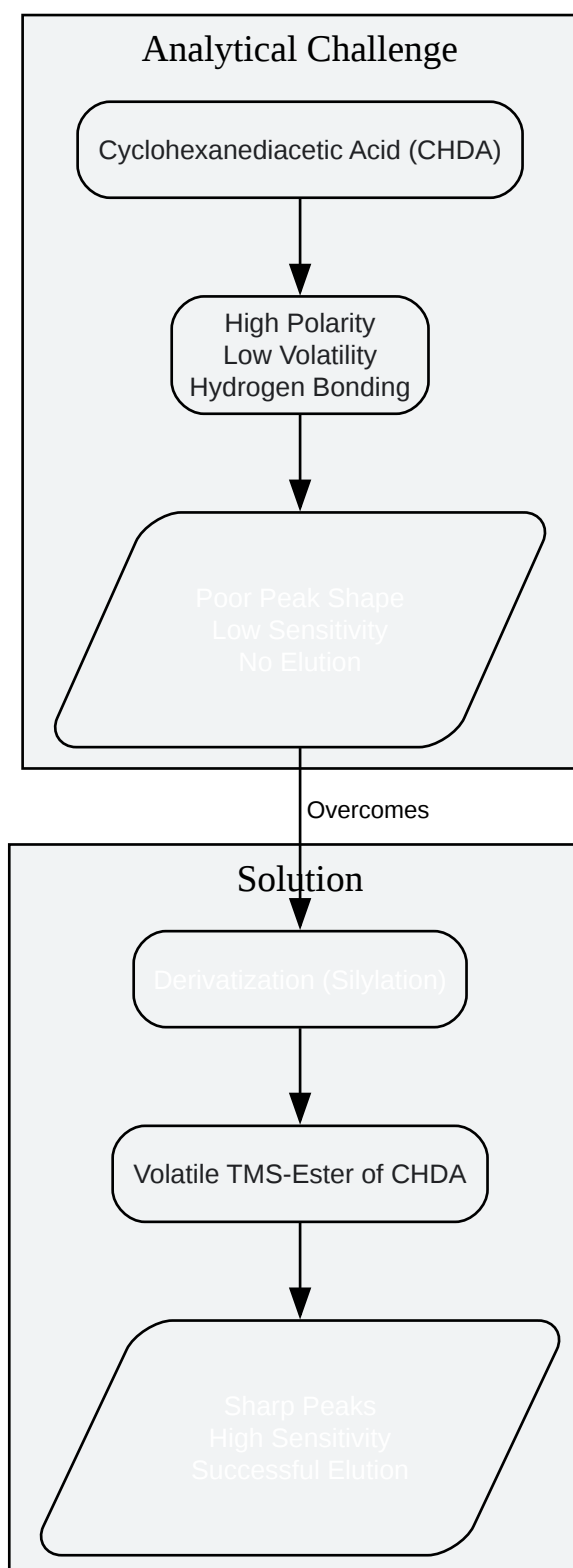
The Analytical Challenge: Physicochemical Properties of CHDA

Cyclohexanediacetic acid ($C_{10}H_{16}O_4$, Molar Mass: ~ 200.23 g/mol) is a solid, non-volatile organic compound.[6] The two carboxylic acid functional groups are highly polar and readily engage in hydrogen bonding. This intermolecular interaction significantly raises the boiling point and causes poor chromatographic behavior on standard GC columns, often resulting in broad, tailing peaks or a complete failure to elute.[4][5] Therefore, direct GC-MS analysis is not feasible.

To overcome these limitations, a chemical derivatization step is necessary.[7][8] Derivatization is a technique used to convert an analyte into a product of similar structure that has properties more amenable to a given analytical method.[9] For GC analysis of polar compounds like CHDA, the primary goals of derivatization are:

- **Increase Volatility:** By replacing the active, polar hydrogens of the carboxylic acid groups with non-polar moieties.[8][10]
- **Enhance Thermal Stability:** Protecting the functional groups from degradation at the high temperatures of the GC inlet and column.
- **Improve Chromatographic Peak Shape:** Reducing interactions with the stationary phase and active sites in the GC system.[7]

The most common and effective derivatization strategy for carboxylic acids is silylation.[5][8] This process involves reacting the analyte with a silylating reagent to replace the acidic protons with a trimethylsilyl (TMS) group.[10]



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Caption: Logical flow from analytical problem to solution.

Experimental Protocol: Silylation and GC-MS

Analysis

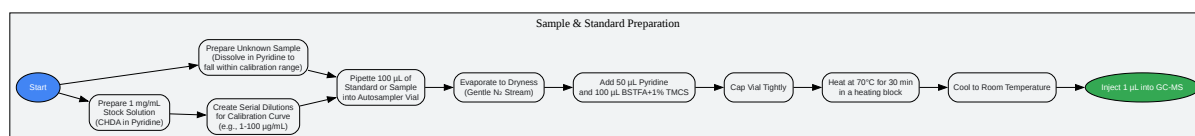
This protocol outlines a complete, self-validating workflow for the analysis of CHDA. It is crucial to work in a moisture-free environment during the derivatization steps, as silylating reagents are highly reactive with water.[10]

Materials and Reagents

- Analyte: 1,1-Cyclohexanediadicetic acid ($\geq 98\%$ purity)
- Solvent: Pyridine (anhydrous), Hexane (anhydrous)
- Silylating Reagent: N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) as a catalyst.
- Internal Standard (IS): (Optional but recommended for best quantitative accuracy) e.g., a structurally similar dicarboxylic acid not present in the sample, such as Suberic acid.
- Glassware: 2 mL autosampler vials with PTFE-lined caps, volumetric flasks, pipettes. All glassware must be thoroughly dried.

Standard and Sample Preparation Workflow

The following procedure details the preparation of calibration standards and unknown samples.



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Caption: Step-by-step experimental workflow for sample derivatization.

Step-by-Step Protocol:

- **Stock Solution Preparation:** Accurately weigh and dissolve 1,1-**Cyclohexanediacetic acid** in anhydrous pyridine to prepare a 1 mg/mL stock solution. If using an internal standard, it should be included in this stock solution at the same concentration.
- **Calibration Standards:** Perform serial dilutions of the stock solution with pyridine to create a series of calibration standards. A typical range would be 1, 5, 10, 25, 50, and 100 µg/mL.[4]
- **Sample Preparation:** Accurately weigh the unknown sample material and dissolve it in pyridine to achieve a theoretical concentration of CHDA that falls within the established calibration range.[4] Vortex and sonicate if necessary to ensure complete dissolution.
- **Derivatization Reaction:** a. Pipette 100 µL of each standard or sample solution into a clean, dry 2 mL autosampler vial. b. Evaporate the pyridine to complete dryness under a gentle stream of nitrogen gas. This step is critical to remove any residual water. c. Add 50 µL of anhydrous pyridine to re-dissolve the residue. d. Add 100 µL of BSTFA + 1% TMCS to the vial. e. Immediately cap the vial tightly and vortex for 10 seconds. f. Heat the vial in a heating block or oven at 70°C for 30 minutes to ensure the reaction goes to completion. g. Allow the vial to cool to room temperature before placing it in the autosampler tray for analysis.

Instrumentation and Analytical Parameters

A standard Gas Chromatograph coupled with a Mass Spectrometer is used. The parameters below serve as a robust starting point and should be optimized for the specific instrumentation in use.

Parameter	Recommended Setting	Rationale
GC Column	DB-5ms or HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness)	A non-polar (5% phenyl)-methylpolysiloxane column provides excellent separation for a wide range of derivatized, non-polar compounds.[11]
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min	Inert, provides good efficiency, and is standard for most MS applications.[11][12]
Inlet Temperature	280 °C	Ensures rapid and complete vaporization of the derivatized analyte without thermal degradation.
Injection Mode	Split (e.g., 20:1 ratio) or Splitless	Use Split mode for concentrations >10 µg/mL to avoid detector saturation. Use Splitless for trace-level analysis (<10 µg/mL) to maximize sensitivity.[11]
Injection Volume	1 µL	Standard volume to prevent column or source overloading.
Oven Program	Initial: 100°C, hold 2 min; Ramp: 15°C/min to 280°C, hold 5 min	The initial hold ensures good peak focusing. The ramp rate provides a balance between separation efficiency and analysis time. The final hold ensures all components elute.
MS Ionization	Electron Ionization (EI) at 70 eV	Standard, high-energy ionization that produces reproducible fragmentation patterns, allowing for library matching and structural confirmation.[12][13]

MS Source Temp.	230 °C	Standard temperature to maintain analyte in the gas phase and prevent contamination.[11]
Transfer Line Temp.	280 °C	Must be hot enough to prevent condensation of the analyte as it moves from the GC to the MS.[11]
Mass Range	m/z 50-550	A wide enough range to capture the molecular ion of the derivatized CHDA and its characteristic fragments.
Scan Mode	Full Scan for identification; Selected Ion Monitoring (SIM) for quantification	Full Scan is used to acquire the entire mass spectrum. SIM mode significantly increases sensitivity and selectivity by monitoring only specific, characteristic ions.

Data Analysis and Interpretation

Identification

The identity of the di-TMS-derivatized CHDA is confirmed by two factors:

- Retention Time (RT): The peak should elute at a consistent RT under the specified chromatographic conditions.
- Mass Spectrum: The acquired mass spectrum should be compared to a reference spectrum. The NIST WebBook provides the EI mass spectrum for underivatized 1,1-**Cyclohexanediacetic acid**, which shows key fragments but no molecular ion.[6] The derivatized compound will have a significantly different spectrum.
- Molecular Weight of di-TMS-CHDA:
 - MW of CHDA = 200.23 g/mol

- MW of TMS group = 73.1 g/mol (replaces H, so net addition is ~72.1 g/mol)
- Expected MW of di-TMS-CHDA = $200.23 + (2 * 72.1) \approx 344.4$ g/mol
- Expected Fragmentation: The EI spectrum of the di-TMS derivative is expected to show a molecular ion (M^+) at m/z 344. A prominent fragment will be the loss of a methyl group ($[M-15]^+$) at m/z 329, which is characteristic of TMS derivatives. Other fragments corresponding to the loss of TMS groups or parts of the cyclohexane ring will also be present.

Quantification

For quantitative analysis, a calibration curve is constructed by plotting the peak area of a characteristic ion (quantifier ion) against the concentration of each calibration standard.^[11] A linear regression is applied to the data. The concentration of CHDA in an unknown sample is then calculated from its peak area using this calibration curve.

- Recommended Quantifier Ion: The $[M-15]^+$ fragment (m/z 329) is often the most abundant and stable high-mass ion, making it an excellent choice for quantification in SIM mode.
- Qualifier Ions: At least two other ions (e.g., m/z 73, 147) should be monitored to confirm identity by maintaining their relative abundance ratios.

Conclusion

The protocol described in this application note provides a reliable and robust method for the GC-MS analysis of **Cyclohexanediacetic acid**. The key to success lies in the meticulous execution of the silylation derivatization step, which transforms the non-volatile analyte into a form perfectly suited for GC-MS analysis. By understanding the chemical principles behind the methodology, researchers can confidently implement and adapt this workflow for routine quality control, impurity analysis, and research applications in the pharmaceutical and chemical industries.

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